

A Researcher's Guide to Sourcing and Utilizing Glycocholic Acid-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycocholic acid-d4

Cat. No.: B8055514

[Get Quote](#)

For researchers and professionals in drug development and life sciences, the use of isotopically labeled internal standards is crucial for achieving accurate and reproducible quantitative results. This guide provides an in-depth overview of **Glycocholic acid-d4**, a deuterated analog of glycocholic acid, covering its suppliers, applications in research, experimental protocols, and its role in cellular signaling.

Sourcing Glycocholic Acid-d4 for Research

Glycocholic acid-d4 is primarily utilized as an internal standard for the quantification of endogenous glycocholic acid in biological samples using mass spectrometry (MS) techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^{[1][2][3]} Several reputable suppliers offer this compound for research purposes. The table below summarizes key information from various suppliers to aid in procurement decisions.

Supplier	Product Name	CAS Number	Molecular Formula	Purity/Form	Available Quantities/Concentration	Storage
Cayman Chemical	Glycocholic Acid-d4	1201918-15-1	C ₂₆ H ₃₉ D ₄ N O ₆	≥99% deuterated forms (d ₁ -d ₄)	100 µg	-20°C
Glycocholic Acid-d4 MaxSpec® Standard	1201918-15-1	C ₂₆ H ₃₉ D ₄ N O ₆	Quantitative grade standard	50 µg/ml in Methanol	-20°C	
Avanti Polar Lipids (via Sigma-Aldrich)	Glycocholic acid-d4	1201918-15-1	C ₂₆ H ₃₉ D ₄ N O ₆	99% (MS)	1 x 100 µg (100 µg/mL in methanol)	-20°C
MedChem Express	Glycocholic acid-d4	1201918-15-1	C ₂₆ H ₃₉ D ₄ N O ₆	Not specified	1mg, 5mg	-20°C (powder)
Cambridge Isotope Laboratories, Inc.	Glycocholic acid (2,2,4,4-D ₄ , 98%)	1201918-15-1	C ₂₆ H ₃₉ D ₄ N O ₆	96% Chemical Purity	10 mg	Room temperature
VIVAN Life Sciences	Glycocholic Acid-d4	1201918-15-1	C ₂₆ H ₃₉ D ₄ N O ₅	Not specified	Not specified	Not specified

Experimental Protocol: Quantification of Glycocholic Acid in Serum by LC-MS/MS

The primary application of **Glycocholic acid-d4** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of glycocholic acid.[4] Below is a detailed methodology for a typical experiment.

Objective: To determine the concentration of glycocholic acid in human serum samples.

Materials and Reagents:

- Glycocholic acid standard
- **Glycocholic acid-d4** (internal standard)
- Acetonitrile (ACN), LC-MS grade
- Isopropanol (IPA), LC-MS grade
- Ammonium formate
- Formic acid
- Water, LC-MS grade
- Human serum samples
- Protein precipitation plates or microcentrifuge tubes

Instrumentation:

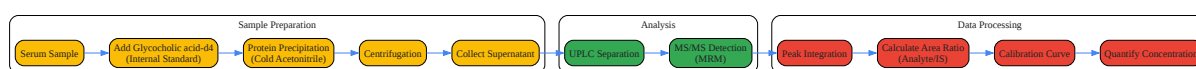
- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem Mass Spectrometer (MS/MS)

Procedure:

- Preparation of Standards and Internal Standard Working Solutions:
 - Prepare a stock solution of glycocholic acid in methanol.
 - Prepare a stock solution of **Glycocholic acid-d4** in methanol.
 - From the stock solutions, prepare a series of calibration standards by serial dilution.

- Prepare a working solution of the internal standard (**Glycocholic acid-d4**) at a fixed concentration.
- Sample Preparation (Protein Precipitation):
 - Thaw serum samples on ice.
 - To 100 µL of serum, add a known amount of the **Glycocholic acid-d4** internal standard working solution.
 - Add 3 volumes of cold acetonitrile to precipitate proteins.
 - Vortex mix for 1 minute.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated protein.
 - Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Chromatographic Separation:
 - Column: A suitable C18 reversed-phase column (e.g., Cortecs T3 2.7µm, 2.1 x 30 mm).
[\[5\]](#)
 - Mobile Phase A: Water with 0.1% of 200 mM ammonium formate and 0.01% formic acid.[\[5\]](#)
 - Mobile Phase B: 50:50 Acetonitrile:Isopropanol with 0.1% of 200 mM ammonium formate and 0.01% formic acid.[\[5\]](#)
 - Gradient: A suitable gradient to separate glycocholic acid from other bile acids.
 - Flow Rate: A typical flow rate for UPLC is 0.4-0.6 mL/min.
 - Injection Volume: 10 µL.[\[5\]](#)
 - Mass Spectrometry Detection:

- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor the specific precursor-to-product ion transitions for both unlabeled glycocholic acid and the deuterated internal standard (**Glycocholic acid-d4**). For example, for **Glycocholic acid-d4**, a potential transition is m/z 468.28 \rightarrow 74.00.[5]
- Data Analysis:
 - Integrate the peak areas for both the endogenous glycocholic acid and the **Glycocholic acid-d4** internal standard.
 - Calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
 - Determine the concentration of glycocholic acid in the unknown serum samples by interpolating their peak area ratios from the calibration curve.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the quantification of glycocholic acid using an internal standard.

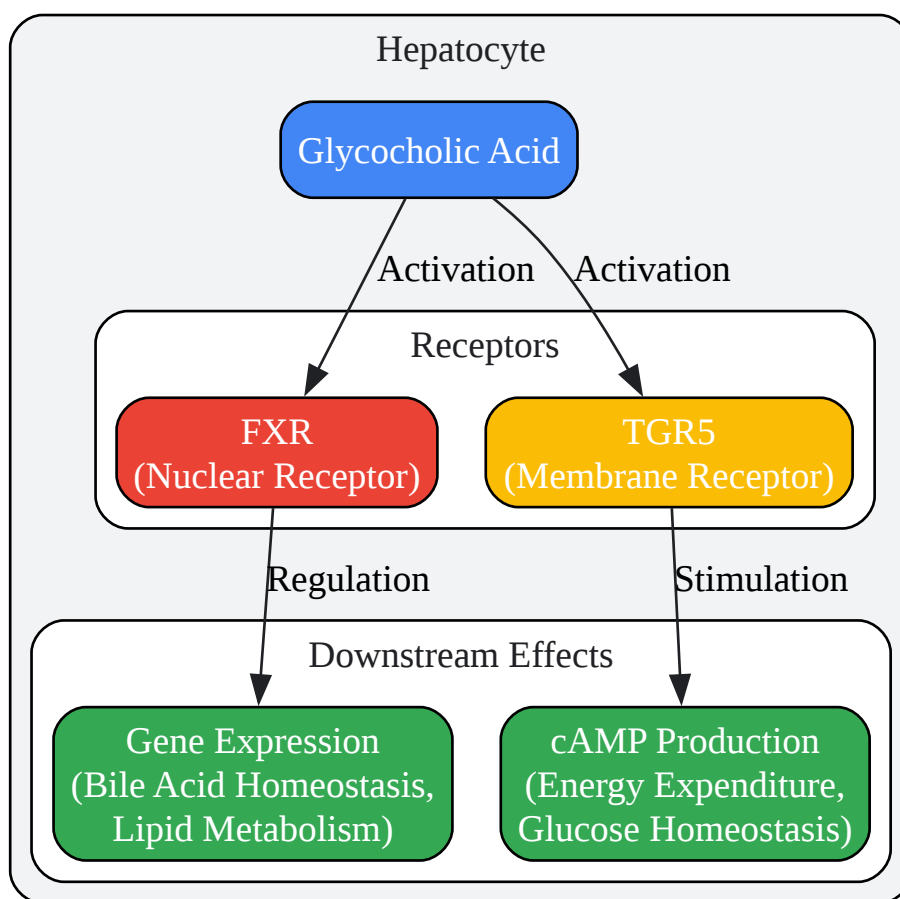
Role in Cellular Signaling

Glycocholic acid is not merely a digestive aid but also a signaling molecule that modulates various metabolic pathways.[6] It exerts its effects primarily through the activation of nuclear

and cell surface receptors, most notably the Farnesoid X Receptor (FXR) and the Takeda G-protein coupled receptor 5 (TGR5).^[7]^[8]^[9]

- Farnesoid X Receptor (FXR): Glycocholic acid can influence the expression of genes regulated by FXR, a key player in bile acid, lipid, and glucose homeostasis.^[7] Activation of FXR by bile acids initiates a signaling cascade that, among other effects, can regulate the expression of genes involved in bile acid synthesis and transport.^[7]
- Takeda G-protein coupled receptor 5 (TGR5): Glycocholic acid can also activate TGR5, a membrane-bound receptor.^[7] This interaction can lead to the activation of downstream signaling pathways, such as the production of cyclic AMP (cAMP), which can influence energy expenditure and glucose metabolism.^[8]

Dysregulation of glycocholic acid levels and its signaling pathways has been implicated in various pathological conditions, including cholestasis, inflammation, and cancer.^[6] For instance, elevated serum levels of glycocholic acid have been observed in patients with hepatocellular carcinoma.^[2]



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathways of Glycocholic Acid.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Glycocholic Acid-d4 MaxSpec(R) Standard | CAS 1201918-15-1 | Cayman Chemical | Biomol.com [Biomol.com]
- 3. Glycocholic Acid-d4 | CAS 1201918-15-1 | Cayman Chemical | Biomol.com [Biomol.com]

- 4. benchchem.com [benchchem.com]
- 5. Bile Acids Quantification by Liquid Chromatography–Tandem Mass Spectrometry: Method Validation, Reference Range, and Interference Study - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Bile acid metabolism and signaling in cholestasis, inflammation and cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Frontiers | Research progress on the synthesis process, detection method, pharmacological effects and application of glycocholic acid [frontiersin.org]
- 8. Overview of Bile Acids Signaling and Perspective on the Signal of Ursodeoxycholic Acid, the Most Hydrophilic Bile Acid, in the Heart [mdpi.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Researcher's Guide to Sourcing and Utilizing Glycocholic Acid-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8055514#where-to-buy-glycocholic-acid-d4-for-research-purposes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com